# A Deep Dive into Fine-Grained Post-Training Quantization: A Technical Guide

**Author**: BenchChem Technical Support Team. **Date**: December 2025



For Researchers, Scientists, and Drug Development Professionals

In the rapidly evolving landscape of deep learning, the deployment of large-scale neural networks in resource-constrained environments presents a significant challenge. Post-Training Quantization (PTQ) has emerged as a critical optimization technique to reduce model size and accelerate inference without the need for costly retraining. This technical guide provides an in-depth exploration of the core concepts of Fine-grained Post-Training Quantization, a sophisticated approach that pushes the boundaries of model compression while maintaining high accuracy.

## Core Concepts of Post-Training Quantization

At its heart, post-training quantization is a process of converting the weights and/or activations of a pre-trained neural network from a high-precision floating-point representation (typically 32-bit float, FP32) to a lower-precision format, such as 8-bit integer (INT8) or 4-bit integer (INT4).[1][2] This conversion significantly reduces the model's memory footprint and can lead to substantial improvements in inference speed, particularly on hardware with specialized support for low-precision arithmetic.[3]

The fundamental challenge in PTQ is to minimize the loss of information and, consequently, the drop in model accuracy that can occur during this precision reduction. This is achieved through a process called calibration, where a small, representative dataset is used to determine the optimal quantization parameters, namely the scale and zero-point, for mapping the floating-point values to the integer range.[1][4]

There are two primary modes of post-training quantization:

- Dynamic Range Quantization: In this mode, only the model weights are quantized offline. The activations are quantized "on-the-fly" during inference. While simpler to implement as it doesn't require a representative dataset for activation calibration, it can introduce computational overhead due to the dynamic calculation of quantization parameters.[2][5]

- Static Quantization (Full Integer Quantization): Here, both weights and activations are quantized offline. This requires a calibration step to determine the ranges of the activations. Static quantization generally leads to higher inference performance as all computations can be performed using integer arithmetic.[2][5]

## The Essence of Fine-Grained Quantization

Traditional PTQ often applies a single set of quantization parameters (scale and zero-point) to an entire tensor, a method known as per-tensor quantization.[6] Fine-grained quantization refines this approach by applying quantization parameters at a more granular level, recognizing that the distribution of values can vary significantly within a single tensor. This allows for a more precise mapping of floating-point values to the integer space, thereby reducing quantization error and preserving model accuracy.

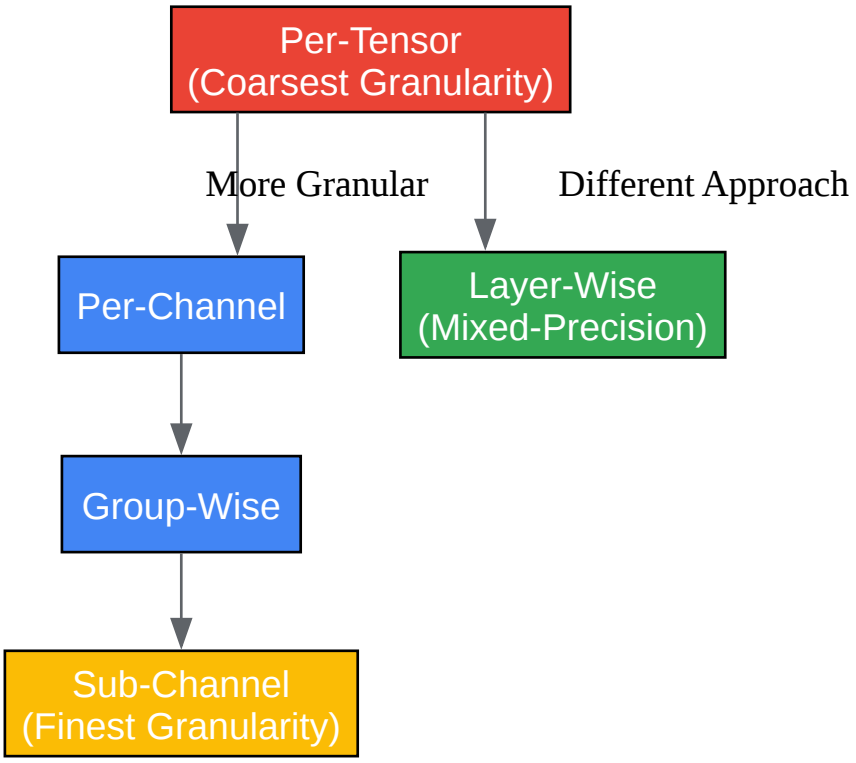
The primary levels of granularity in fine-grained quantization include:

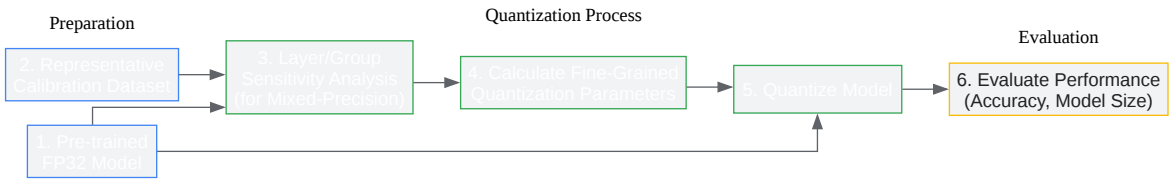
- Per-Channel Quantization: Different quantization parameters are applied to each channel of a convolutional layer's weight tensor. This is particularly effective as the distribution of weights can differ substantially across channels.[6]

- Group-Wise Quantization: The channels of a tensor are divided into smaller groups, and each group is assigned its own set of quantization parameters. This provides a trade-off between the precision of per-channel quantization and the efficiency of per-tensor quantization.[7]

- Layer-Wise (Mixed-Precision) Quantization: This advanced technique assigns different bit-widths to different layers of the model based on their sensitivity to quantization. More sensitive layers might be kept at a higher precision (e.g., 8-bit), while less sensitive layers can be quantized to a lower precision (e.g., 4-bit or even 2-bit), achieving a better balance between compression and accuracy.[8][9]

The logical relationship between these quantization granularities can be visualized as a hierarchy of increasing precision and complexity.




Click to download full resolution via product page

**Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

# References


- 1. apxml.com [apxml.com]
- 2. medium.com [medium.com]
- 3. Post-training quantization | Google AI Edge | Google AI for Developers [ai.google.dev]
- 4. Post Training Quantization (PTQ) — Torch-TensorRT v1.4.0+7d1d80773 documentation [docs.pytorch.org]
- 5. Post-training quantization | TensorFlow Model Optimization [tensorflow.org]
- 6. medium.com [medium.com]
- 7. researchgate.net [researchgate.net]
- 8. medium.com [medium.com]
- 9. apxml.com [apxml.com]

- To cite this document: BenchChem. [A Deep Dive into Fine-Grained Post-Training Quantization: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15621169#core-concepts-of-fine-grained-post-training-quantization]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com